

An In-depth Technical Guide on the Compound Ketohakonanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ketohakonanol

Cat. No.: B13830056

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This technical guide serves to consolidate the currently available information on the compound **Ketohakonanol**. Despite a comprehensive search of scientific literature and chemical databases, detailed information regarding the specific discovery, origin, and experimental protocols for **Ketohakonanol** remains largely proprietary and is not extensively documented in publicly accessible research papers or patents. The information presented herein is compiled from publicly available data, primarily from commercial suppliers of the compound.

Introduction to Ketohakonanol

Ketohakonanol is identified as a synthetic biochemical compound.^[1] Its primary application appears to be in the field of metabolic research.^[1] The compound is described as being derived from engineered microbial fermentation processes.^[1]

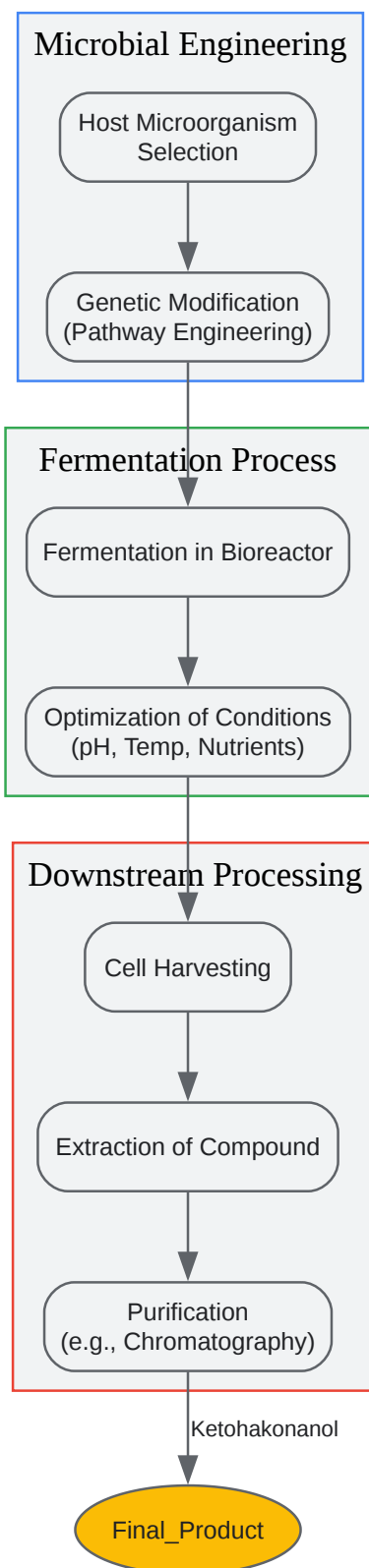
Chemical and Physical Properties:

Property	Value	Source
CAS Number	18004-20-1	^[1]
Molecular Formula	C ₂₉ H ₄₈ O ₂	^[1]
Molecular Weight	428.70 g/mol	^[1]

Postulated Origin and Synthesis

Information from a commercial supplier indicates that **Ketohakanol** is produced via "engineered microbial fermentation processes."^[1] This suggests the involvement of a genetically modified microorganism, likely a bacterium or yeast, designed to produce this specific compound. However, details regarding the specific microbial strain, the genetic modifications introduced, the fermentation conditions (e.g., media composition, temperature, pH), and the subsequent purification methods are not publicly available.

A general workflow for such a process can be conceptualized as follows:



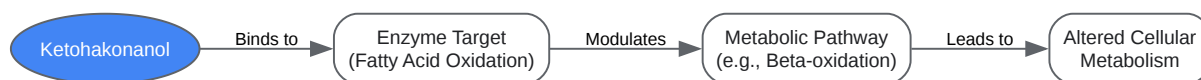
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Caption: Generalized workflow for producing a compound via engineered microbial fermentation.

Mechanism of Action and Biological Activity

Ketohakonanol is reported to function by modulating specific metabolic pathways.[1] It is described as a ligand for enzyme targets that are involved in fatty acid oxidation.[1] By binding to these enzymes, it is thought to alter the biochemical flux within cells, thereby influencing cellular metabolism.[1] This mode of action suggests its potential use as a tool compound in research focused on metabolic disorders such as obesity and diabetes.[1]

A simplified representation of its proposed mechanism is as follows:



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Caption: Postulated mechanism of action for **Ketohakonanol**.

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological assays of **Ketohakonanol** are not available in the public scientific literature. For researchers acquiring this compound, standard laboratory procedures for handling and dissolving synthetic biochemicals would apply. Solubility information from a supplier suggests using solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, or acetone.

Quantitative Data

Quantitative data regarding the bioactivity of **Ketohakonanol**, such as IC₅₀ or EC₅₀ values against specific enzyme targets, are not publicly documented. The primary available quantitative data pertains to its physical and chemical properties as listed in the table above.

Conclusion

Ketohakonanol is a commercially available synthetic compound with a proposed role in the modulation of fatty acid oxidation. While its basic chemical properties are known, the specifics of its discovery, the "engineered microbial fermentation" process used for its synthesis, and detailed experimental data on its biological activity are not disclosed in the public domain. Further research and publication by the originators of this compound would be necessary to provide a more in-depth technical understanding. Researchers interested in this compound are advised to consult directly with suppliers for any additional available information.

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References

- 1. Ketohakonanol | CAS:18004-20-1 | Manufacturer ChemFaces [chemfaces.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Compound Ketohakonanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13830056#discovery-and-origin-of-the-ketohakonanol-compound]

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